

Personal protective equipment for handling CCG-2046

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Compound of Interest

Compound Name: CCG-2046

Cat. No.: B1662337

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Essential Safety and Handling Guide for CCG-2046

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **CCG-2046**. The following procedural guidance is based on available data for this research chemical.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **CCG-2046** is not publicly available. The information provided below is based on data from chemical suppliers and general laboratory safety protocols for handling potent small molecule inhibitors. It is imperative to supplement this guide with your institution's specific safety procedures and to request a complete SDS from your supplier.

Personal Protective Equipment (PPE)

When handling **CCG-2046**, which is typically a powdered substance, appropriate personal protective equipment is crucial to minimize exposure. The following PPE is recommended:

- **Respiratory Protection:** For handling larger quantities or when there is a risk of aerosolization, a properly fitted NIOSH-approved respirator is recommended. At a minimum, a well-fitted surgical mask should be used for handling small quantities in a well-ventilated area.

- **Eye and Face Protection:** Chemical safety goggles are mandatory to protect against splashes and dust. A face shield should be worn in addition to goggles when handling larger quantities or when there is a significant risk of splashing.
- **Hand Protection:** Chemically resistant gloves, such as nitrile gloves, should be worn at all times. It is advisable to double-glove. Gloves should be inspected for tears or holes before use and changed immediately if contaminated.
- **Body Protection:** A laboratory coat is required. For procedures with a higher risk of contamination, disposable coveralls are recommended.

Operational and Disposal Plans

Handling and Storage:

CCG-2046 is a potent research chemical and should be handled with care in a designated area, preferably within a chemical fume hood or a ventilated enclosure.

- **Storage:** Store **CCG-2046** at -20°C in a tightly sealed container, as recommended by suppliers.[\[1\]](#)[\[2\]](#)
- **Preparation of Solutions:** Solutions are typically prepared in Dimethyl Sulfoxide (DMSO).[\[1\]](#)
[\[2\]](#) When preparing solutions, it is advised to do so in a chemical fume hood to avoid inhalation of dust or aerosols. To enhance solubility, the tube can be warmed to 37°C and sonicated.[\[1\]](#)
- **Spill Management:** In the event of a spill, cordon off the area and wear appropriate PPE. For a small spill of the solid, gently cover with an absorbent material and carefully scoop it into a sealed container for disposal. For a liquid spill, absorb with an inert material and place it in a sealed container. The area should then be decontaminated.

Disposal:

All waste contaminated with **CCG-2046**, including empty containers, used PPE, and spill cleanup materials, should be treated as hazardous chemical waste. Dispose of this waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain or in regular trash.

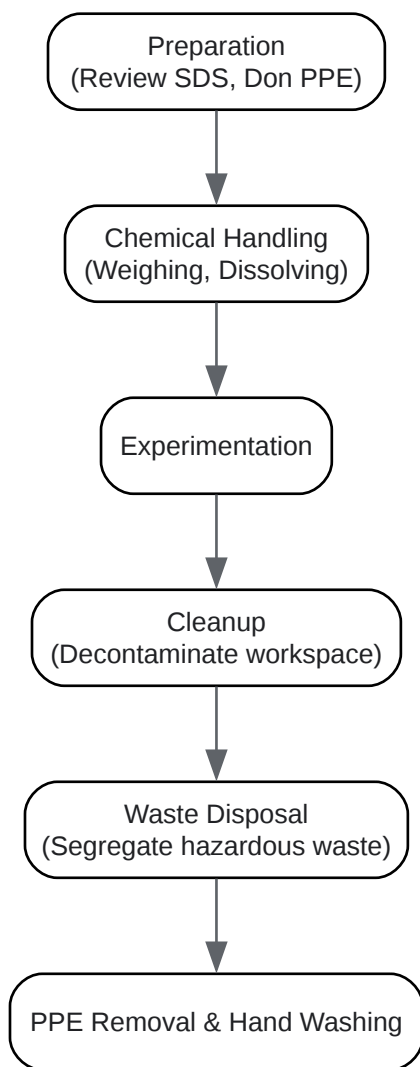
Quantitative Data

The following table summarizes the available quantitative data for **CCG-2046**.

Property	Value	Source
Chemical Name	3-methyl-3-propylcyclopropane-1,1,2,2-tetracarbonitrile	[1]
CAS Number	13017-69-1	[1]
Molecular Formula	C11H10N4	[1]
Molecular Weight	198.22 g/mol	[1]
Appearance	White solid	[2]
Solubility	<19.82 mg/mL in DMSO	[1][2]
IC50 (RGS4)	4.3 μ M	[1][3]
IC50 (TNF- α)	2.32 μ M (HTRF assay), 0.66 μ M (ELISA assay)	[1][2]

Visualizations

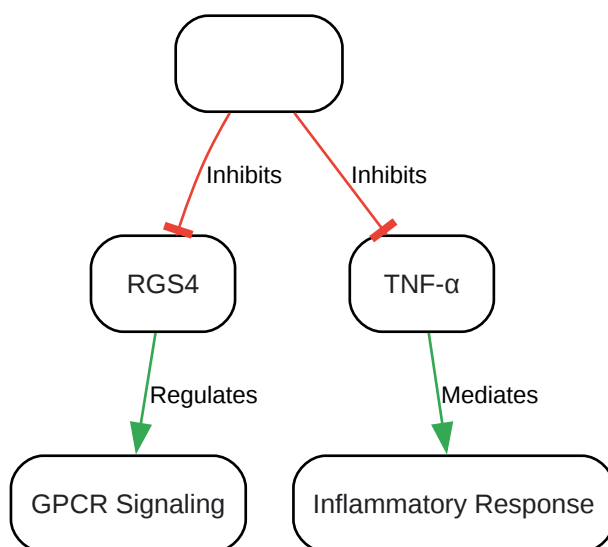
Diagram 1: General Chemical Handling Workflow



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Caption: A generalized workflow for safely handling laboratory chemicals.

Diagram 2: Known Signaling Pathway Interactions of **CCG-2046**



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Caption: **CCG-2046** inhibits RGS4 and TNF- α signaling pathways.

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